

Spectroscopic Characterization of Glycine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: *Glycine chloride*

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This technical guide provides an in-depth overview of the spectroscopic data for glycine hydrochloride, an essential compound in various scientific and pharmaceutical applications. This document compiles and presents nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside detailed experimental protocols to aid in the accurate identification and characterization of this molecule.

Spectroscopic Data Summary

The following tables summarize the key quantitative data obtained from the spectroscopic analysis of glycine hydrochloride.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for Glycine Hydrochloride

Nucleus	Chemical Shift (δ) in ppm	Solvent
^1H	8.12 (s, 3H), 3.67 (s, 2H)	DMSO-d ₆
^{13}C	169.0, 39.6	DMSO-d ₆

Note: The singlet at 8.12 ppm in the ^1H NMR spectrum corresponds to the three protons of the ammonium group ($-\text{NH}_3^+$), and the singlet at 3.67 ppm corresponds to the two methylene

protons (-CH₂-). In the ¹³C NMR spectrum, the peak at 169.0 ppm is assigned to the carbonyl carbon (-COO-), and the peak at 39.6 ppm is assigned to the α -carbon (-CH₂-).

Infrared (IR) Spectroscopy

Table 2: Key IR Absorption Bands for Glycine

Wavenumber (cm ⁻¹)	Assignment
~3000	N-H stretching (of -NH ₃ ⁺)
1740-1720	C=O stretching (of -COOH)
1610-1550	N-H bending (of -NH ₃ ⁺)
1430-1390	O-H bending (of -COOH)

Note: The IR spectrum of glycine hydrochloride, typically acquired as a KBr pellet, will show characteristic absorptions corresponding to the protonated amine and carboxylic acid functional groups.

Mass Spectrometry (MS)

Table 3: Predicted m/z Peaks for Glycine (ESI-MS/MS)

Precursor m/z	Collision Energy	Fragment m/z
76.0393 ([M+H] ⁺)	10 eV	30.0338

Note: As a salt, glycine hydrochloride is not readily analyzed by traditional electron ionization (EI) mass spectrometry. Electrospray ionization (ESI) is a more suitable technique. The data presented is based on a predicted spectrum for protonated glycine, which serves as a proxy for the cation of glycine hydrochloride.

Experimental Protocols

Detailed methodologies for the synthesis and spectroscopic analysis of glycine hydrochloride are outlined below.

Synthesis of Glycine Hydrochloride

Glycine hydrochloride can be synthesized by reacting glycine with hydrochloric acid. A typical laboratory-scale procedure involves the following steps:

- Reaction Setup: Dissolve glycine in a minimal amount of water.
- Acidification: Slowly add a molar equivalent of concentrated hydrochloric acid to the glycine solution while stirring.
- Crystallization: The reaction mixture is then warmed to facilitate dissolution, followed by cooling to induce crystallization of glycine hydrochloride.
- Isolation and Purification: The resulting white solid is collected by filtration, washed with a cold solvent like ethanol or ether to remove impurities, and then dried under vacuum.

NMR Spectroscopy

A standard protocol for obtaining NMR spectra of glycine hydrochloride is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of glycine hydrochloride in a suitable deuterated solvent (e.g., DMSO-d₆) in an NMR tube.
- Instrument Setup: Acquire ¹H and ¹³C NMR spectra on a spectrometer operating at a standard frequency (e.g., 400 or 500 MHz for ¹H).
- Data Acquisition: For ¹H NMR, typical parameters include a sufficient number of scans to obtain a good signal-to-noise ratio, with a relaxation delay of 1-5 seconds. For ¹³C NMR, a larger number of scans is usually required.
- Data Processing: Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to the residual solvent peak.

Infrared (IR) Spectroscopy

The following protocol outlines the KBr pellet method for acquiring an IR spectrum of solid glycine hydrochloride:

- Sample Preparation: Grind a small amount (1-2 mg) of glycine hydrochloride with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) using an agate mortar and pestle until a fine, homogeneous powder is obtained.
- Pellet Formation: Transfer the powder into a pellet die and press it under high pressure (typically 8-10 tons) using a hydraulic press to form a thin, transparent pellet.
- Data Acquisition: Place the KBr pellet in the sample holder of an FTIR spectrometer and record the spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
- Data Processing: Perform a background subtraction using a spectrum of an empty KBr pellet.

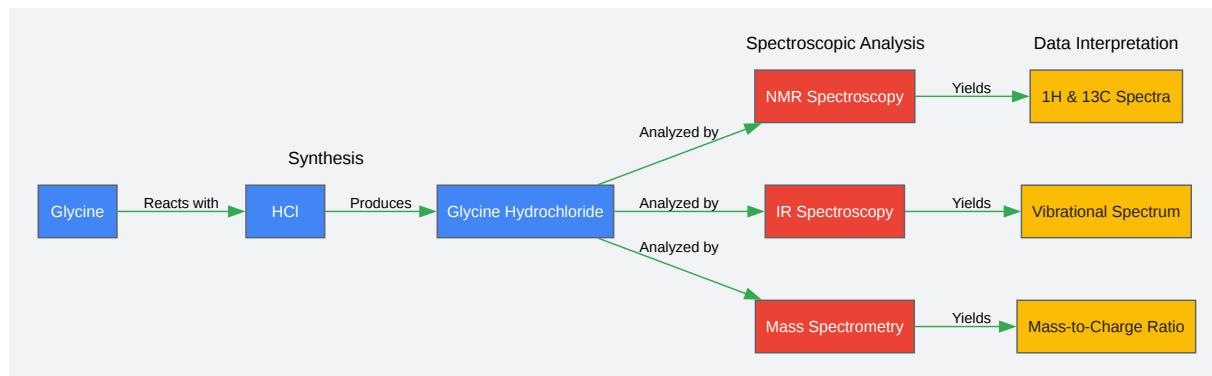
Mass Spectrometry

For the analysis of glycine hydrochloride, electrospray ionization mass spectrometry (ESI-MS) is the preferred method:

- Sample Preparation: Prepare a dilute solution of glycine hydrochloride in a solvent system suitable for ESI, such as a mixture of water, methanol, or acetonitrile with a small amount of formic acid to promote ionization.
- Instrument Setup: Introduce the sample into the ESI source of a mass spectrometer. The analysis is typically performed in positive ion mode to detect the protonated molecule $[\text{M}+\text{H}]^+$.
- Data Acquisition: Acquire the mass spectrum over an appropriate m/z range. For tandem mass spectrometry (MS/MS), the precursor ion corresponding to protonated glycine (m/z 76.0) is selected and fragmented to produce a characteristic fragmentation pattern.
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion and any significant fragment ions.

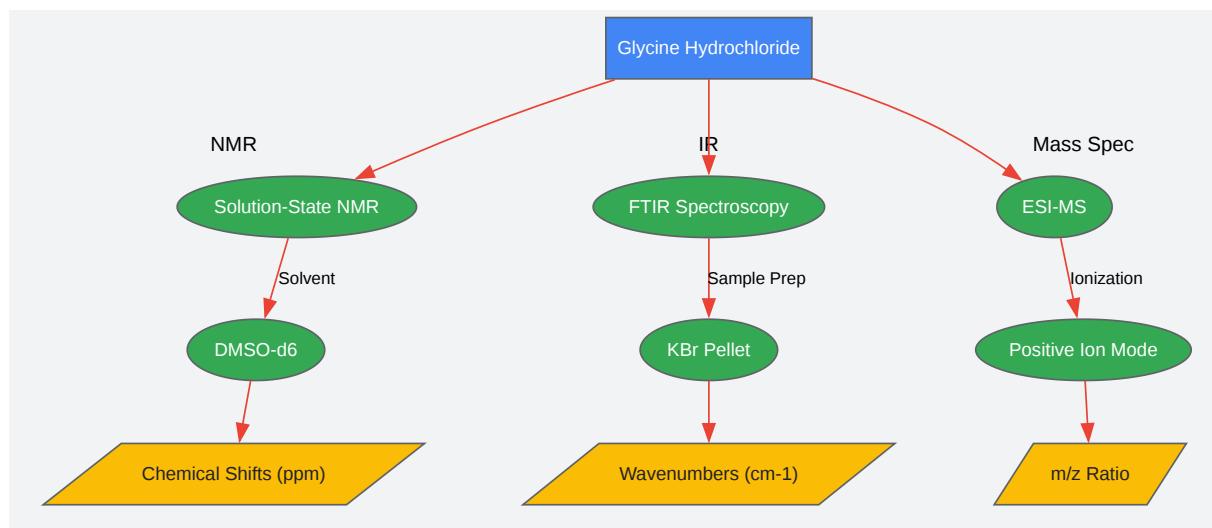
Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic analysis of glycine hydrochloride.



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Caption: Workflow for the synthesis and spectroscopic analysis of glycine hydrochloride.



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Caption: Overview of spectroscopic techniques for glycine hydrochloride characterization.

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